

The Evolution of MSAB's Forensic Technology: A Technical Deep Dive

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An In-depth Technical Guide for Researchers and Forensic Professionals

This whitepaper provides a comprehensive overview of the history and evolution of **MSAB's** mobile forensic technology. It is intended for researchers, scientists, and digital forensic professionals who seek a deeper understanding of the company's core technologies and their development over time. This document details the technical progression of **MSAB's** flagship products, XRY and XAMN, presenting quantitative data, outlining forensic methodologies, and visualizing key workflows.

A Brief History of MSAB: From Mobile Communications to Forensic Pioneers

Founded in 1984 in Stockholm, Sweden, Micro Systemation AB (**MSAB**) initially focused on mobile communication technologies.[1] A pivotal shift occurred in the early 2000s when, in collaboration with Swedish law enforcement, the company identified a growing need for tools to recover data from mobile devices for investigative purposes. This led to the creation of XRY in 2003, a software designed for the forensic recovery of mobile device data.[2] This marked **MSAB's** dedicated entry into the nascent field of mobile forensics, where it has since become a global leader.[3]

Over the years, **MSAB** has expanded its offerings to create a comprehensive "ecosystem" of forensic tools designed to address the evolving complexities of mobile technology.[4] This ecosystem is built around three core product families:

- **MSAB Extract (XRY):** The flagship product for data extraction from mobile devices.
- **MSAB Analyze (XAMN):** A suite of tools for the analysis and visualization of extracted data.
- **MSAB Manage (XEC):** A solution for managing workflows, users, and forensic assets.

This whitepaper will focus on the technical evolution of the core components of this ecosystem: XRY and XAMN.

The Evolution of Data Extraction: MSAB XRY

XRY is a software and hardware solution designed to extract data from a wide range of mobile devices in a forensically sound manner.^[5] Its evolution has been characterized by a continuous expansion of supported devices, operating systems, and applications, as well as the development of increasingly sophisticated extraction techniques.

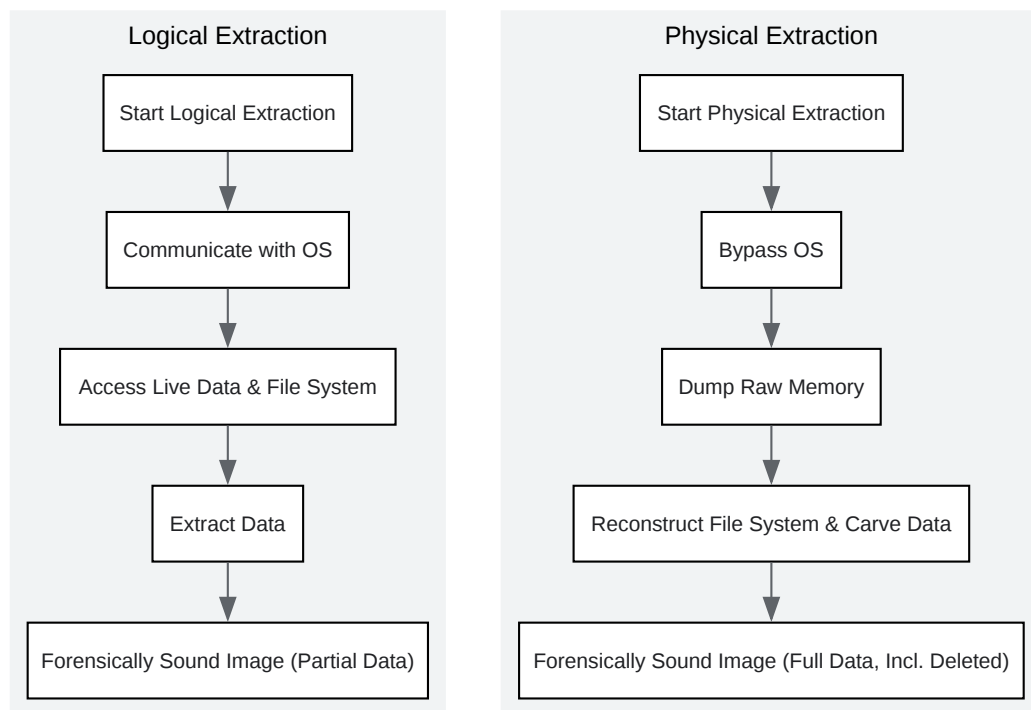
Core Extraction Methodologies

XRY employs two primary data extraction methods: logical and physical extraction. The choice of method depends on the device model, operating system, and the security state of the device.

- **Logical Extraction:** This method involves communicating with the device's operating system to access and retrieve data.^[6] It is akin to a user interacting with the device and viewing its content.^[6] XRY Logical is the quickest extraction method and is effective for recovering live and file system data.^[6]
- **Physical Extraction:** This more advanced technique bypasses the device's operating system to directly access and copy the raw data from the device's memory chip (a process often referred to as creating a "hex-dump").^{[7][8]} Physical extraction has the significant advantage of being able to recover deleted data and data from locked or encrypted devices.^[8]

The following diagram illustrates the fundamental differences between these two approaches:

Diagram 1: Logical vs. Physical Extraction Workflow



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Diagram 1: A simplified comparison of Logical and Physical mobile device data extraction workflows.

Evolution of XRY Product Tiers

To cater to the varying needs of forensic professionals, **MSAB** has developed different tiers of its XRY software:

- XRY Logical: The foundational tool focused on logical extraction methods.[\[5\]](#)

- XRY Physical: Includes all the capabilities of XRY Logical and adds the ability to perform physical extractions.[\[5\]](#)
- XRY Pro: **MSAB**'s most advanced offering, providing cutting-edge exploits to access the most challenging and secure devices.[\[2\]](#)[\[9\]](#)

Technological Advancements and Features

The development of XRY has been marked by the continuous introduction of new features and support for emerging technologies.

- XRY Photon: Introduced to address the challenge of encrypted application data, XRY Photon utilizes a screen-scraping technique to automatically capture data from apps like Signal.[\[5\]](#)
- Expanded Chipset Support: **MSAB** has consistently worked on providing support for a wide array of chipsets, including those from MediaTek, Exynos, and Qualcomm, which are prevalent in the Android ecosystem.[\[10\]](#)
- Cloud Data Extraction: Recognizing that significant data resides in the cloud, XRY Cloud was developed to recover data from cloud-based services using tokens and credentials found on the mobile device.[\[11\]](#)
- Selective Extraction: To address privacy concerns and legal constraints, XRY allows for the selective extraction of data based on categories, specific applications, or date and time ranges.[\[12\]](#)

Quantitative Evolution of Device and App Support

The following table summarizes the growth in the number of supported device profiles and application versions across different XRY releases, illustrating the rapid pace of development required to keep up with the mobile device market.

XRY Version	Release Date	Supported Device Profiles	Supported App Versions
6.10	June 2014	12,415[13]	Not specified
Not Specified	2015	> 16,000[2]	Not specified
Not Specified	2018	> 26,000[2]	Not specified
9.5	June 2021	~36,000[12]	Not specified
10.1.1	May 2022	> 42,000[14]	> 4,120[14]
Not Specified	2023	> 44,200[15]	> 4,360[15]

The Evolution of Data Analysis: MSAB XAMN

Once data is extracted using XRY, the next critical step is analysis. **MSAB's** XAMN software suite is designed for this purpose, providing tools to view, search, filter, and report on the extracted information.[16]

The XAMN Product Family

Similar to XRY, XAMN is offered in different versions to cater to various user needs:

- XAMN Viewer: A free tool that allows users to open, view, and conduct basic analysis of XRY files.[17]
- XAMN Spotlight: The primary analysis tool with powerful filtering and search capabilities.[18]
- XAMN Horizon: Builds upon Spotlight by adding advanced visualization tools, including geographic, timeline, and connection views.[18]
- XAMN Elements: An advanced tool for hex carving, allowing experts to reconstruct and validate undecoded or fragmented data.[18]

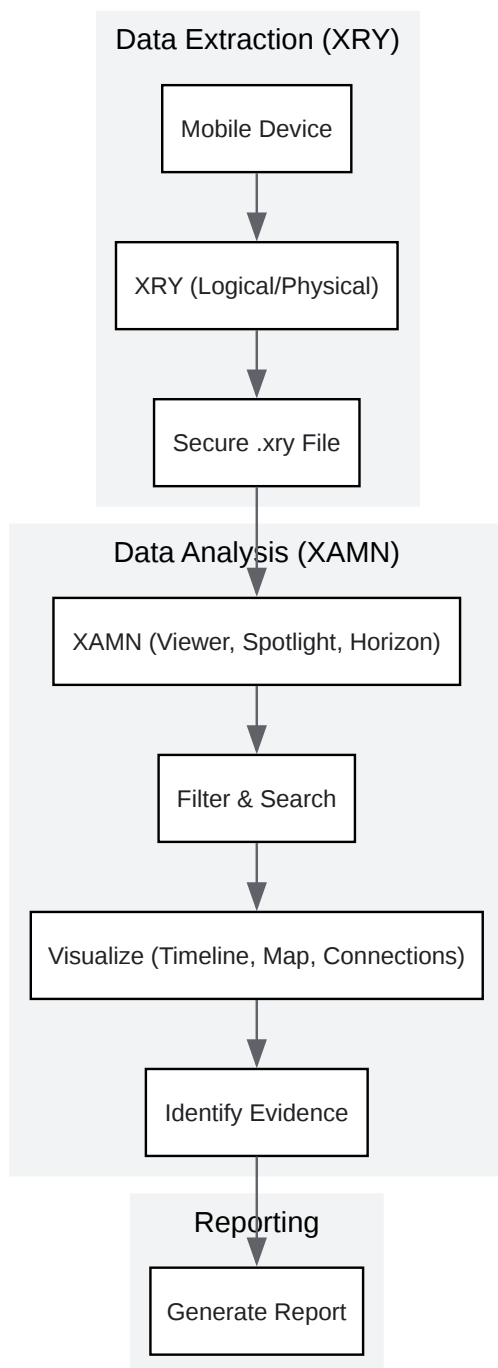
Core Analysis and Visualization Capabilities

XAMN provides a rich set of features to help investigators make sense of the vast amounts of data extracted from mobile devices.

- **Timeline Analysis:** Allows investigators to view events in chronological order, helping to reconstruct a sequence of events.
- **Connection and Conversation Views:** Helps to visualize communication patterns between different individuals and across various messaging applications.
- **Geographic Mapping:** Plots location data from photos, GPS logs, and other sources on a map to track a device's movements.
- **Advanced Filtering and Searching:** Enables investigators to quickly narrow down vast datasets to find relevant information.

The following diagram illustrates a typical workflow within the **MSAB** ecosystem, from data extraction with XRY to analysis and reporting with XAMN.

Diagram 2: MSAB Forensic Workflow

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*Diagram 2: A high-level overview of the **MSAB** mobile forensic workflow from extraction to reporting.*

Experimental Protocols: A High-Level Overview

While the precise, command-level details of **MSAB**'s extraction and analysis algorithms are proprietary, it is possible to outline the general methodologies employed in a forensic examination using their tools.

General Protocol for Mobile Device Examination

- **Case and Evidence Documentation:** Create a new case file in the XRY software, documenting all relevant information about the device, the case, and the chain of custody.
- **Device Identification:** Connect the mobile device to the XRY hardware. The software will attempt to automatically identify the device model and operating system. If automatic identification fails, the user can manually select the device from XRY's extensive library.
- **Extraction Method Selection:** Based on the device and its state (e.g., locked, unlocked), select the appropriate extraction method (Logical or Physical). XRY's device manual provides guidance on the expected data recovery for each method and device.[\[19\]](#)
- **Data Extraction:** Initiate the extraction process. XRY will communicate with the device and copy the data to a forensically sound .xry file.[\[5\]](#) This file includes a complete audit log of the extraction process.
- **Data Analysis:** Open the .xry file in XAMN. The software will parse and decode the extracted data, organizing it into categories such as calls, messages, contacts, and application data.
- **Evidence Identification and Reporting:** Utilize XAMN's filtering, searching, and visualization tools to identify evidence relevant to the investigation. Tag relevant items and generate a comprehensive report in various formats (e.g., PDF, Word, Excel).[\[16\]](#)

Data Carving and Recovery of Deleted Data

During a physical extraction, XRY performs data carving to recover deleted files and data fragments. This process generally involves:

- **Signature Analysis:** Scanning the raw memory dump for known file headers and footers (signatures) that identify the beginning and end of different file types (e.g., JPEG, PNG, PDF).
- **File System Reconstruction:** Reconstructing the original file system structure from the raw data to identify allocated and unallocated space. Deleted files may reside in unallocated space.
- **Data Recovery:** Extracting the identified data blocks and attempting to reassemble them into complete files.

Conclusion

MSAB's forensic technology has evolved significantly since the inception of XRY in 2003. From its origins in logical data extraction, the company has developed a sophisticated suite of tools capable of performing physical extractions, bypassing device security, and analyzing vast and complex datasets. The continuous development of XRY and XAMN, driven by the rapid evolution of mobile technology, has solidified **MSAB's** position as a key player in the digital forensics landscape. For researchers and professionals in the field, a thorough understanding of the capabilities and methodologies of these tools is essential for conducting effective and forensically sound investigations.

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